

Unveiling the Molecular Architecture of Afzelechin 3-O-xyloside: A Technical Guide

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Compound of Interest

Compound Name: Afzelechin 3-O-xyloside

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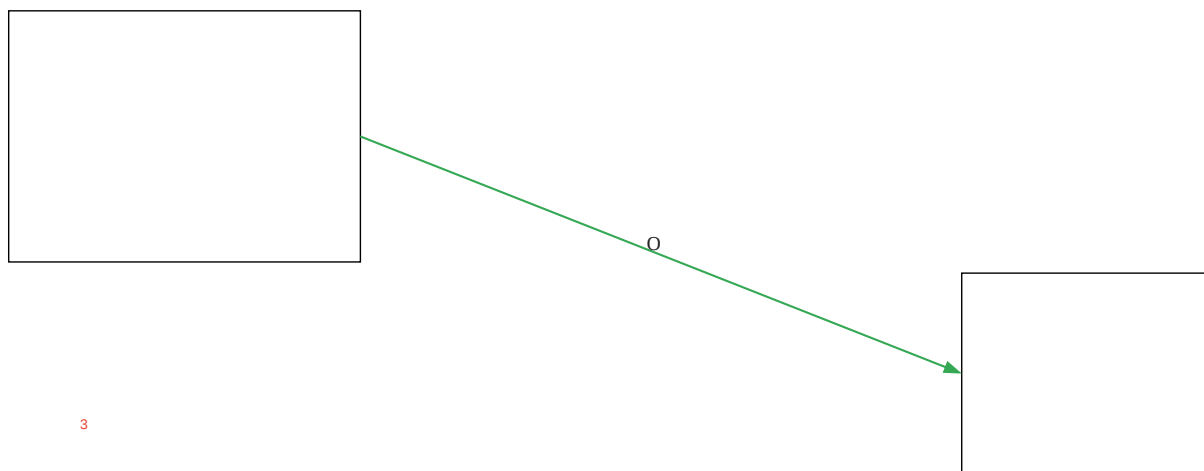
This technical document provides a comprehensive overview of the chemical structure, properties, and analytical characterization of **Afzelechin 3-O-xyloside**, a naturally occurring flavonoid glycoside. This guide is intended for researchers, scientists, and professionals in the fields of medicinal chemistry, natural product chemistry, and drug development.

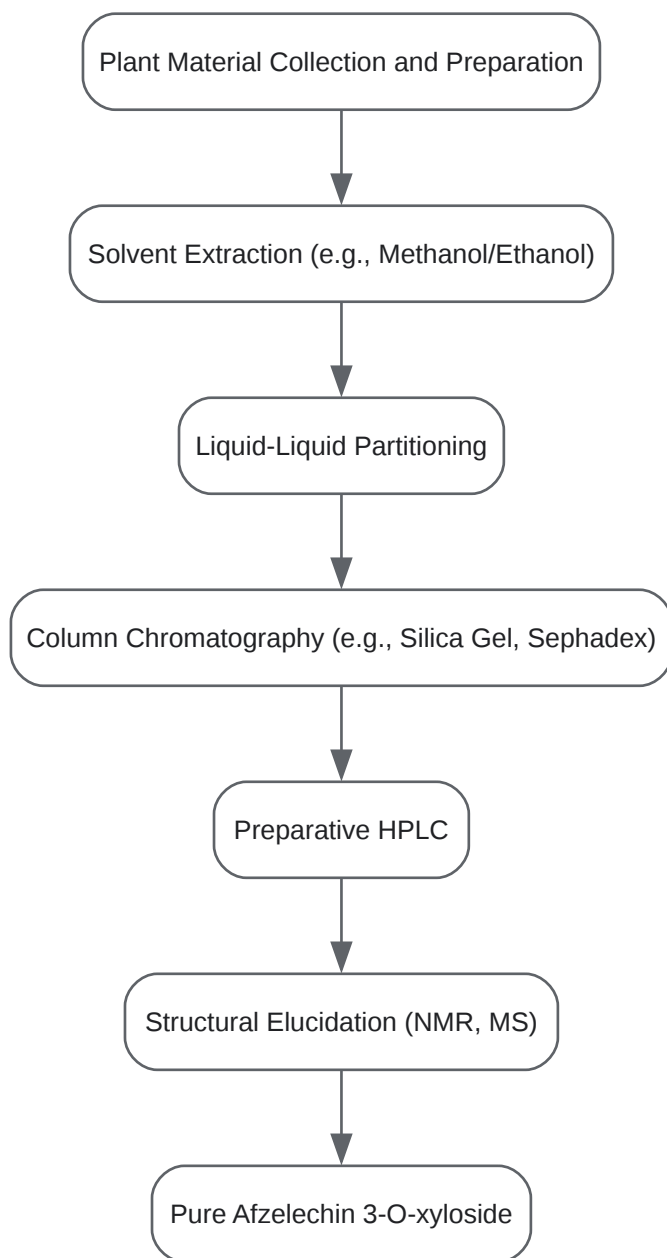
Chemical Structure and Stereochemistry

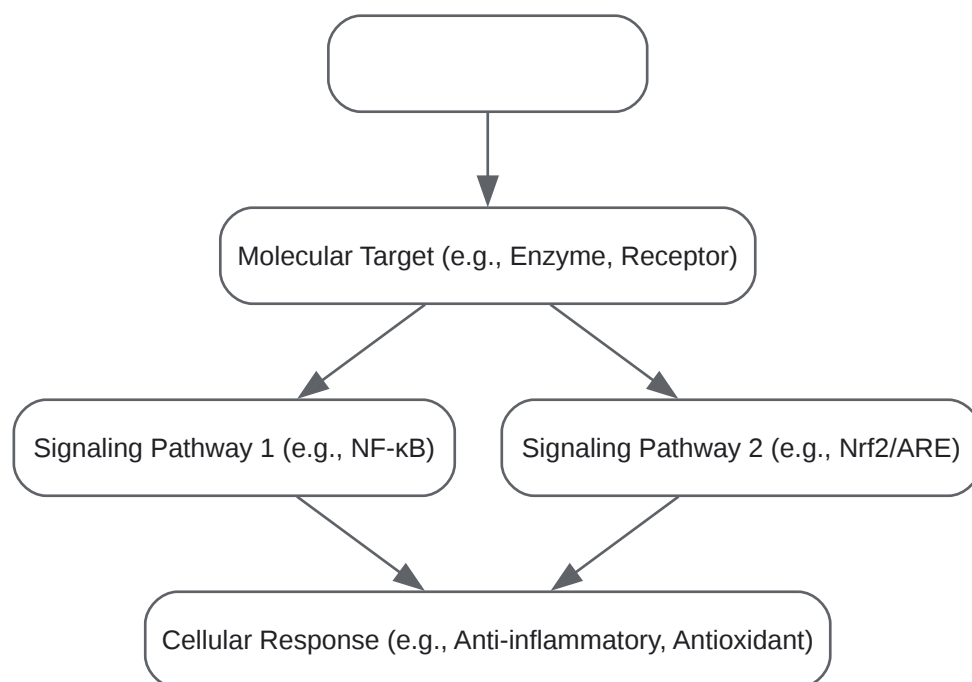
Afzelechin 3-O-xyloside, systematically named (+)-afzelechin-3-O- β -D-xylopyranoside and also known as Arthromerin A, is a flavan-3-ol glycoside. The molecule consists of two key components: the aglycone, afzelechin, and a xylose sugar moiety.

- Aglycone:** The afzelechin core is a flavan-3-ol with a specific stereochemistry of (2R,3S)-2-(4-hydroxyphenyl)-3,4-dihydro-2H-chromene-3,5,7-triol. This configuration is crucial for its biological activity.
- Glycosidic Linkage:** A β -D-xylopyranoside unit is attached to the afzelechin backbone at the C-3 hydroxyl group via an O-glycosidic bond. The β -configuration of this linkage is a key structural feature.

The complete chemical structure is illustrated in the diagram below.







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